

Application Notes and Protocols for Preparing CGP7930 Stock Solutions in Cell Culture

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Compound of Interest

Compound Name: CGP7930

Cat. No.: B1668540

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Introduction

CGP7930 is a positive allosteric modulator (PAM) of both GABAA and GABAB receptors.[1][2][3] It functions by increasing the potency and efficacy of GABA at these receptors, making it a valuable tool for studying the GABAergic system.[1][2][4] **CGP7930** has been utilized in research to investigate its anxiolytic effects and its potential in reducing the self-administration of substances like alcohol and cocaine in animal studies.[3][5] At higher concentrations, it has also been shown to block G protein-coupled inwardly rectifying K⁺ (GIRK) channels.[1][6] Proper preparation of stock solutions is critical for obtaining reproducible and reliable experimental results. This document provides a detailed protocol for preparing **CGP7930** stock solutions for use in cell culture applications.

Physicochemical Properties and Solubility

A summary of the key quantitative data for **CGP7930** is presented in the table below. This information is essential for accurate stock solution preparation.

Property	Data	Citations
Molecular Weight (M.Wt)	292.46 g/mol	[1][2][3]
Molecular Formula	C ₁₉ H ₃₂ O ₂	[1][2][3]
Purity	≥98%	[1][2]
Appearance	White to off-white solid powder	[7]
Solubility	Soluble to 100 mM in DMSO and Ethanol	[1][2]
Storage (Solid)	Desiccate at Room Temperature	[1][2]
Storage (In Solvent)	-80°C (up to 6 months), -20°C (up to 1 month)	[7]

Note: Always refer to the batch-specific molecular weight found on the product's vial or Certificate of Analysis for the most accurate calculations.[2]

Experimental Protocol: Preparing a 100 mM CGP7930 Stock Solution in DMSO

This protocol details the steps to prepare a high-concentration stock solution of **CGP7930**, which can then be serially diluted to working concentrations for cell culture experiments.

Materials:

- **CGP7930** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips

- Vortex mixer

Procedure:

- Calculate the Required Mass: To prepare a 100 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - Example for 1 mL of 100 mM stock solution:
 - $\text{Mass (mg)} = 0.1 \text{ M} \times 0.001 \text{ L} \times 292.46 \text{ g/mol} \times 1000 = 29.25 \text{ mg}$
- Weighing **CGP7930**:
 - Carefully weigh out the calculated amount of **CGP7930** powder using an analytical balance.
 - Transfer the powder into a sterile vial.
- Dissolution:
 - Add the desired volume of sterile DMSO to the vial containing the **CGP7930** powder. For the example above, add 1 mL of DMSO.
 - Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath may assist dissolution if necessary.
- Sterilization (Optional but Recommended):
 - For cell culture applications, it is advisable to sterile-filter the stock solution using a 0.22 μm syringe filter compatible with DMSO. This minimizes the risk of contamination.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

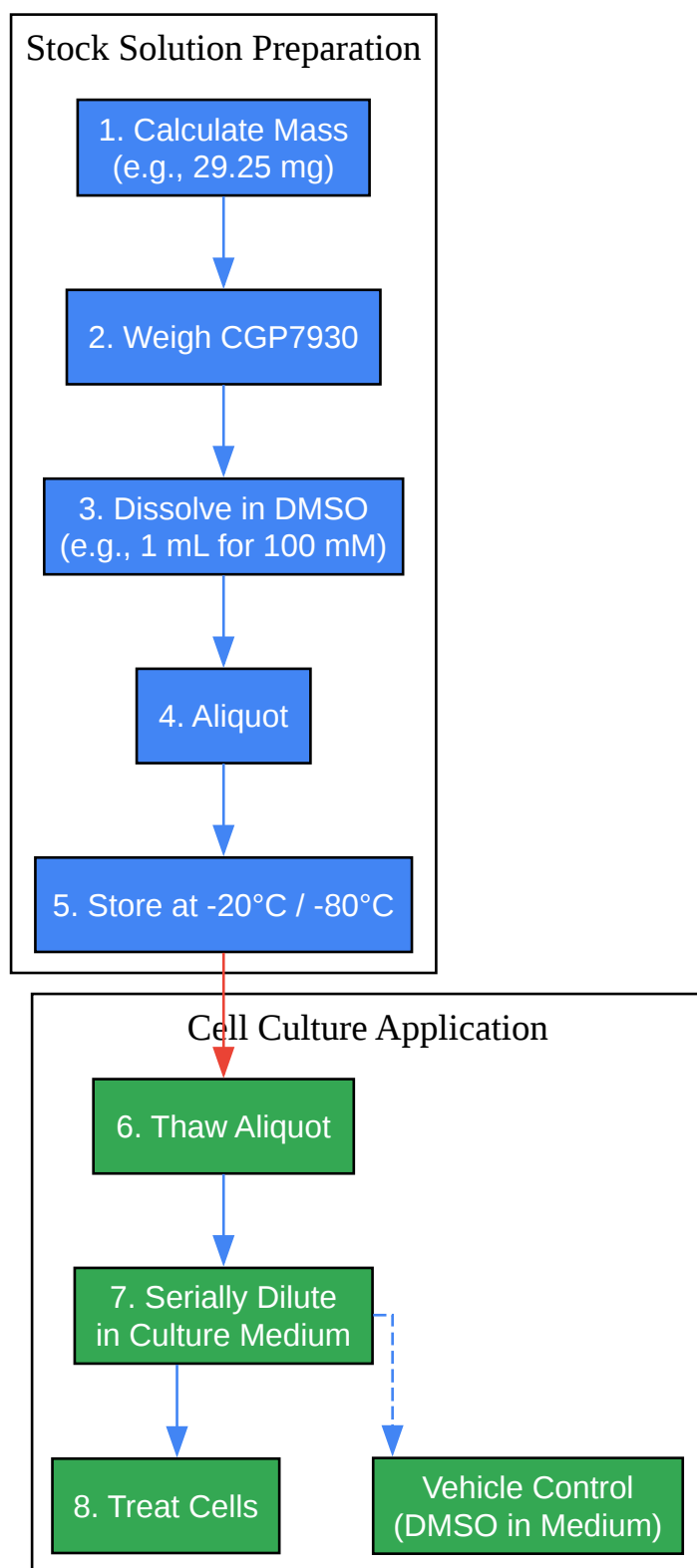
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[7]

Working Dilution for Cell Culture:

- Thaw a single aliquot of the 100 mM **CGP7930** stock solution.
- Perform serial dilutions in your cell culture medium to achieve the final desired experimental concentration.
- Crucially, ensure the final concentration of DMSO in the cell culture medium is non-toxic to your specific cell line. Generally, the final DMSO concentration should not exceed 1%, with many studies recommending keeping it at or below 0.1% to avoid off-target effects.^{[8][9]} Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

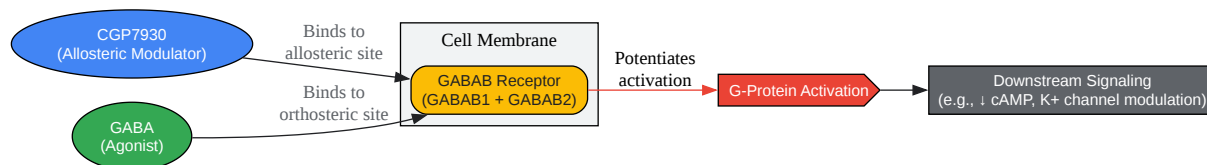
Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for stock solution preparation and the signaling pathway of **CGP7930**.



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Caption: Workflow for preparing and applying **CGP7930** stock solutions.



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Caption: **CGP7930** as a positive allosteric modulator of the GABAB receptor.

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